

Primin Overview and Confirmed Findings

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Compound Focus: Primin

CAS No.: 15121-94-5

Cat. No.: S593619

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Primin is a natural benzoquinone compound primarily known as a potent skin allergen from the *Primula obconica* plant [1], but recent research has highlighted its promising cytotoxic properties [2] [3].

Property/Finding	Details
Source	Glandular hairs on leaves/stems of <i>Primula obconica</i> (Primrose) [1] [3]

| **Chemical Data** | CAS No.: 15121-94-5 **Molecular Formula:** $C_{12}H_{16}O_3$ **Molecular Weight:** 208.25 g/mol [4] | | **Key Biological Activities** | - **Anticancer:** Cytotoxic against hematological cancer cells (K562, Jurkat, MM.1S), induces apoptosis [2].

- **Antiprotozoal:** Activity against *Trypanosoma brucei rhodesiense* and *Leishmania donovani* [3].
- **Allergenic:** Common cause of allergic contact dermatitis [1]. |

Detailed Experimental Data and Protocols

For a objective comparison guide, the quantitative data and methodologies from key studies are crucial. The table below summarizes experimental findings from a 2020 study on **Primin's** anticancer activity [2].

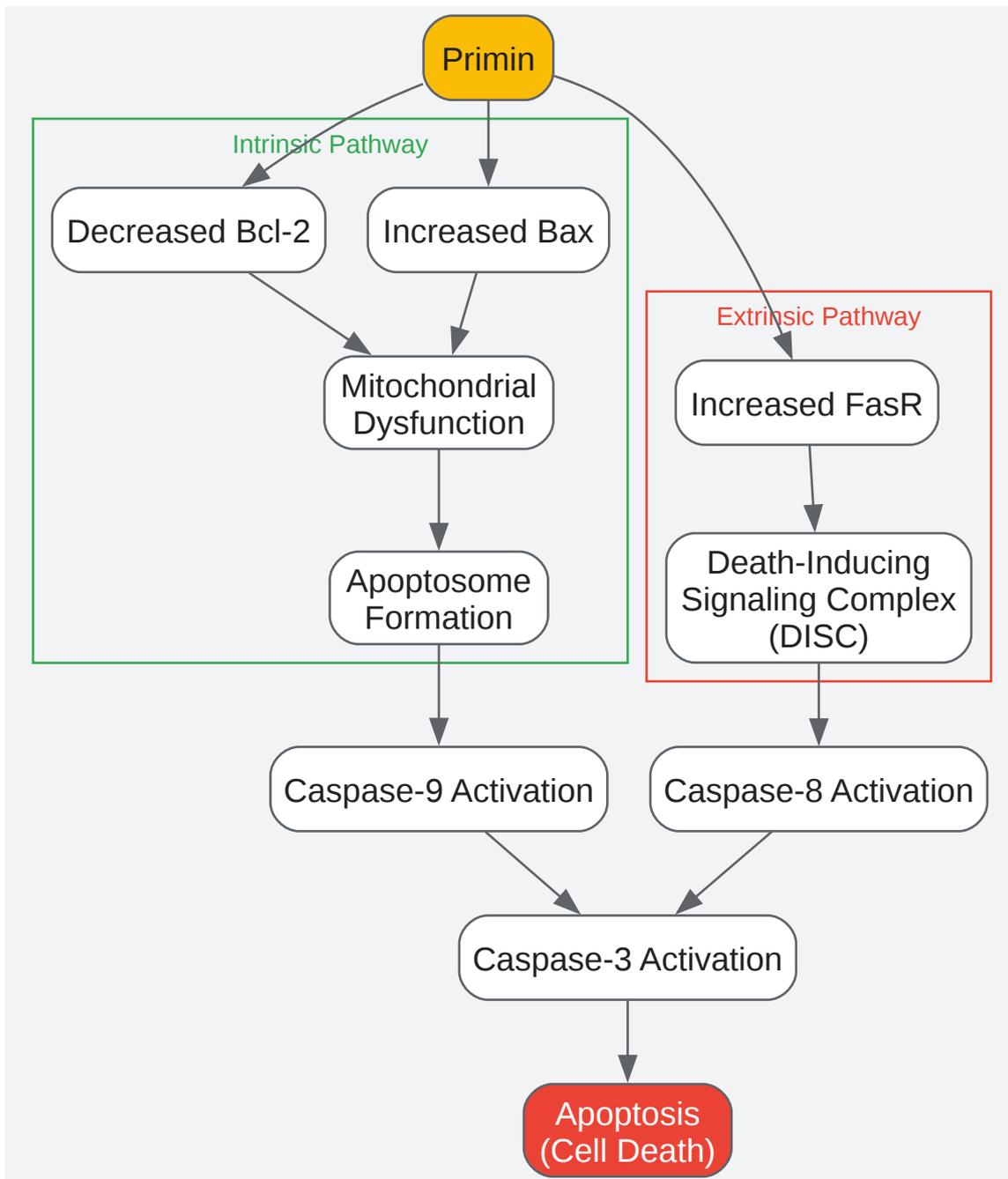
Parameter	K562	Jurkat	MM.1S
Cytotoxicity (IC50)	Concentration-dependent and time-dependent cytotoxicity observed [2]		
Cell Death Mechanism	Confirmed apoptosis (not necrosis) via EB/AO staining, Annexin V labeling, and DNA fragmentation [2]		
Apoptosis Pathway	Intrinsic & Extrinsic: ↓ Bcl-2 expression, ↑ Bax expression, ↑ FasR expression [2]		
Effect on Proliferation	Decreased expression of KI-67 , a cell proliferation marker [2]		

Key Experimental Protocols: The mechanistic study on hematological cancer cell lines used these standard methods [2]:

- **Cell Viability Assay: MTT assay** to determine half-maximal inhibitory concentration (IC50).
- **Apoptosis Detection:**
 - **Ethidium Bromide/Acridine Orange (EB/AO) Staining:** To observe nuclear morphological changes.
 - **Annexin V/Propidium Iodide (PI) Staining:** For flow cytometry to detect phosphatidylserine externalization.
 - **DNA Fragmentation Analysis:** A hallmark of late-stage apoptosis.
- **Protein Expression Analysis:** Western blot or similar techniques to quantify levels of Bcl-2, Bax, and FasR.

Visualizing the Proposed Cytotoxic Mechanism

Based on the described mechanisms [2], the following diagram illustrates how **Primin** is proposed to trigger apoptosis in hematological cancer cells. Note that this is a generalized representation, as the complete signaling pathway was not detailed in the available sources.



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The diagram illustrates the two interconnected apoptosis pathways triggered by **Primin**. The **extrinsic pathway** is initiated by the increased expression of cell surface death receptors like FasR, while the **intrinsic pathway** is driven by an imbalance in mitochondrial proteins (Bax/Bcl-2). Both pathways converge to activate executioner caspases, leading to programmed cell death [2].

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References

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